

# Physicochemical Properties of Sodium Methyl Cocoyl Taurate in Aqueous Solutions: A Technical Guide

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## Compound of Interest

Compound Name: SODIUM METHYL COCOYL  
TAURATE

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## Abstract

**Sodium Methyl Cocoyl Taurate** (SMCT) is a mild, anionic surfactant derived from coconut fatty acids and N-methyltaurine, an amino acid derivative. Its favorable properties, including excellent foaming capacity, stability over a wide pH range, and good hard water resistance, have led to its widespread use in personal care, cosmetic, and pharmaceutical formulations.[1] This technical guide provides an in-depth overview of the core physicochemical properties of SMCT in aqueous solutions. It is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals, offering detailed experimental protocols and structured data presentation to facilitate formulation development and scientific investigation.

## Introduction

**Sodium Methyl Cocoyl Taurate** (SMCT) is valued for its gentle cleansing action and compatibility with skin and hair, making it a preferred choice in products for sensitive skin and baby care.[1] Unlike traditional sulfate-based surfactants, SMCT is known for its mildness and biodegradability.[2] Understanding its behavior in aqueous solutions is critical for optimizing its performance in various applications, from enhancing the stability of emulsions to controlling the

viscosity of formulations. This guide will explore key physicochemical parameters of SMCT, including its critical micelle concentration (CMC), surface tension, Krafft point, and viscosity, as well as the influence of environmental factors such as pH, temperature, and electrolyte concentration on these properties.

## Core Physicochemical Properties

The performance of SMCT as a surfactant is dictated by its molecular structure, which features a hydrophobic coconut fatty acid tail and a hydrophilic N-methyltaurine headgroup. This amphiphilic nature governs its behavior at interfaces and its self-assembly in aqueous solutions.

### Critical Micelle Concentration (CMC)

The CMC is the concentration at which surfactant monomers in a solution begin to aggregate and form micelles. This is a fundamental property that influences the detergency, solubilization, and foaming capabilities of the surfactant. Above the CMC, the surface tension of the solution remains relatively constant. For ionic surfactants, the CMC can be influenced by temperature, pH, and the presence of electrolytes.<sup>[3]</sup>

### Surface Tension

SMCT is effective at reducing the surface tension of water, which allows for the wetting of surfaces and the emulsification of oils. The efficiency of a surfactant is often characterized by the surface tension value at its CMC ( $\gamma_{\text{CMC}}$ ).

### Krafft Point (Tk)

The Krafft point is the temperature at which the solubility of an ionic surfactant becomes equal to its critical micelle concentration.<sup>[4][5]</sup> Below the Krafft temperature, the surfactant has limited solubility and exists predominantly as hydrated crystals. Above this temperature, the solubility increases significantly due to the formation of micelles.<sup>[4][6]</sup> The Krafft point is an important parameter for determining the operational temperature range for formulations containing ionic surfactants.

### Viscosity

The viscosity of SMCT solutions is dependent on its concentration, the presence of electrolytes, and temperature. The rheological properties of surfactant solutions are crucial for the texture, stability, and application of the final product.

## Quantitative Data Summary

The following tables summarize typical and expected physicochemical properties of **Sodium Methyl Cocoyl Taurate** in aqueous solutions. It is important to note that the exact values can vary depending on the purity of the SMCT, the specific fatty acid chain length distribution of the "cocoyl" group, and the experimental conditions.

Table 1: Typical Physicochemical Properties of Commercial **Sodium Methyl Cocoyl Taurate**

Property	Value	Conditions
Appearance	White to off-white paste	25°C[7]
pH (10% solution)	7.5 - 8.5	Aqueous solution[7]
Anionic Activity (%)	30.0 - 31.5	
Total Solids (%)	38 - 43	[7]
Sodium Chloride (%)	4.0 - 7.5	[7]

Table 2: Influence of pH on Physicochemical Properties of SMCT (Illustrative)

pH	CMC (mol/L)	Surface Tension at CMC (mN/m)	Viscosity (cP) at X% Conc.
4	Data not available	Data not available	Data not available
7	Data not available	Data not available	Data not available
9	Data not available	Data not available	Data not available

Note: This table is illustrative. While SMCT is stable over a wide pH range, specific quantitative data on the pH-dependence of its properties is not readily available in the reviewed literature.

Table 3: Influence of Temperature on Physicochemical Properties of SMCT (Illustrative)

Temperature (°C)	CMC (mol/L)	Surface Tension at CMC (mN/m)	Viscosity (cP) at X% Conc.
25	Data not available	Data not available	Data not available
40	Data not available	Data not available	Data not available
60	Data not available	Data not available	Data not available

Note: This table is illustrative. The CMC of ionic surfactants typically shows a U-shaped dependence on temperature.[8] Viscosity of aqueous solutions generally decreases with increasing temperature.[9]

Table 4: Influence of Electrolyte (NaCl) Concentration on Physicochemical Properties of SMCT (Illustrative)

NaCl Concentration (mol/L)	CMC (mol/L)	Surface Tension at CMC (mN/m)	Viscosity (cP) at X% Conc.
0	Data not available	Data not available	Data not available
0.01	Data not available	Data not available	Data not available
0.1	Data not available	Data not available	Data not available

Note: This table is illustrative. The addition of salt to an ionic surfactant solution generally decreases the CMC due to the screening of electrostatic repulsion between the head groups. [10][11] The viscosity of surfactant solutions often increases with the addition of salt up to a certain point.[12]

## Experimental Protocols

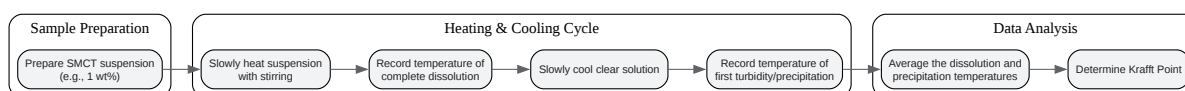
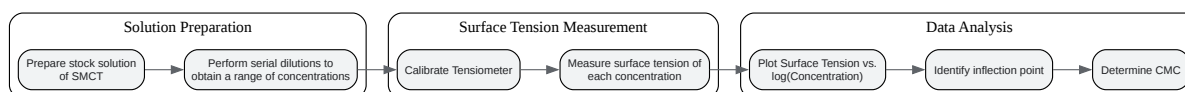
The following sections detail the methodologies for determining the key physicochemical properties of SMCT.

### Determination of Critical Micelle Concentration (CMC)

The CMC can be determined by monitoring a physical property of the surfactant solution that exhibits an abrupt change in its dependence on concentration.

#### Method: Surface Tensiometry

- **Preparation of Solutions:** Prepare a series of aqueous solutions of SMCT with varying concentrations, typically spanning a range from well below to well above the expected CMC.
- **Measurement:** Measure the surface tension of each solution using a tensiometer, such as one employing the Du Noüy ring or Wilhelmy plate method.<sup>[13][14]</sup> Ensure temperature control throughout the measurements.
- **Data Analysis:** Plot the surface tension as a function of the logarithm of the SMCT concentration. The CMC is determined as the concentration at the point of intersection of the two linear portions of the plot.



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